

Technical Support Center: Dowicil 75 (Quaternium-15) Stability

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Compound of Interest

Compound Name: Dowicil 75

Cat. No.: B1234274

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **Dowicil 75** (Quaternium-15), particularly concerning the influence of acidic and alkaline pH.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of **Dowicil 75** across different pH levels?

A1: **Dowicil 75**, the trade name for Quaternium-15, is reported to be reasonably stable in aqueous solutions over a broad pH range of 4.0 to 10.5. However, its stability is influenced by pH, temperature, and storage time.

Q2: How does acidic pH affect the stability of **Dowicil 75**?

A2: Under acidic conditions, particularly at low pH values, **Dowicil 75** is susceptible to acid hydrolysis. This degradation can lead to the release of formaldehyde.[1] The rate of hydrolysis is pH-dependent.

Q3: What is the impact of alkaline pH on **Dowicil 75** stability?

A3: In alkaline conditions, **Dowicil 75** also undergoes degradation. The hydrolysis rate in alkaline solutions can be significant, leading to a loss of the active substance and the formation of degradation byproducts.

Q4: What are the primary degradation products of **Dowicil 75**?

A4: The most well-documented degradation product of **Dowicil 75** is formaldehyde, which is released upon hydrolysis.^{[2][3][4]} Decomposition at elevated temperatures (above 60°C) can also produce pyrimidines and formamides.

Q5: Does the concentration of **Dowicil 75** affect its stability at different pH values?

A5: While the inherent stability is pH-dependent, the concentration can influence the overall preservative efficacy. A decrease in the concentration of the active Quaternium-15 due to degradation can compromise the antimicrobial protection of a formulation.

Q6: Are there any visual or olfactory indicators of **Dowicil 75** degradation?

A6: Significant degradation of **Dowicil 75** may not always result in obvious visual changes like discoloration or precipitation. However, the release of formaldehyde could potentially impart a characteristic odor to the formulation, especially at elevated temperatures. Chemical analysis is necessary for accurate assessment.

Troubleshooting Guide

Problem	Potential Cause	Recommended Action
Loss of antimicrobial efficacy in an acidic formulation.	Degradation of Dowicil 75 due to acid hydrolysis, leading to a lower concentration of the active ingredient.	<ol style="list-style-type: none"> 1. Verify the pH of your formulation. If it is below 4, consider adjusting it to be within the recommended stable range (4.0-10.5). 2. Conduct a stability study to quantify the concentration of Dowicil 75 over time at your storage conditions. 3. Consider using a combination of preservatives for broader pH stability if your formulation requires a highly acidic environment.
Suspected formaldehyde presence in an alkaline formulation.	Hydrolysis of Dowicil 75 at elevated pH, resulting in the release of formaldehyde.	<ol style="list-style-type: none"> 1. Measure the pH of your formulation. 2. Perform analytical testing to quantify the amount of free formaldehyde. 3. If the formaldehyde level is a concern, consider reformulating to a pH closer to neutral or selecting an alternative preservative system suitable for alkaline conditions.
Inconsistent stability results between batches.	Variations in the initial pH of the formulation, storage conditions (temperature fluctuations), or interaction with other formulation components.	<ol style="list-style-type: none"> 1. Implement strict pH control during manufacturing. 2. Ensure consistent and controlled storage conditions for all stability samples. 3. Evaluate the compatibility of Dowicil 75 with all other ingredients in your formulation.

Quantitative Data Summary

The stability of **Dowicil 75** is often evaluated by its hydrolysis half-life, which is the time it takes for half of the active ingredient to degrade.

Table 1: Aqueous Hydrolysis Half-Life of Quaternium-15 at 25°C

pH	Half-Life (days)
5	1.1
7	2.7
9	2.2

Data sourced from USEPA; Reregistration Eligibility Decision (REDs) Database on Dowicil CTAC.[5]

Experimental Protocols

Protocol: pH Stability Study of Dowicil 75 in an Aqueous Formulation

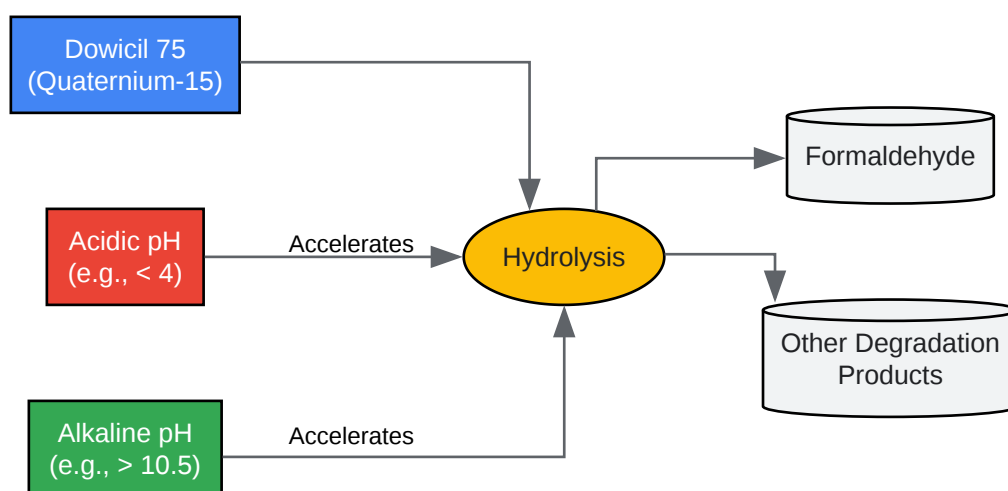
This protocol outlines a general procedure for assessing the stability of **Dowicil 75** in a simple aqueous system at various pH values.

1. Materials and Reagents:

- **Dowicil 75** (Quaternium-15)
- High-purity water (e.g., deionized or distilled)
- Buffer solutions (pH 4, 7, and 9)
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18)
- HPLC grade solvents (e.g., acetonitrile, water)
- Quaternium-15 analytical standard
- pH meter
- Incubators or stability chambers set to desired temperatures (e.g., 25°C, 40°C)

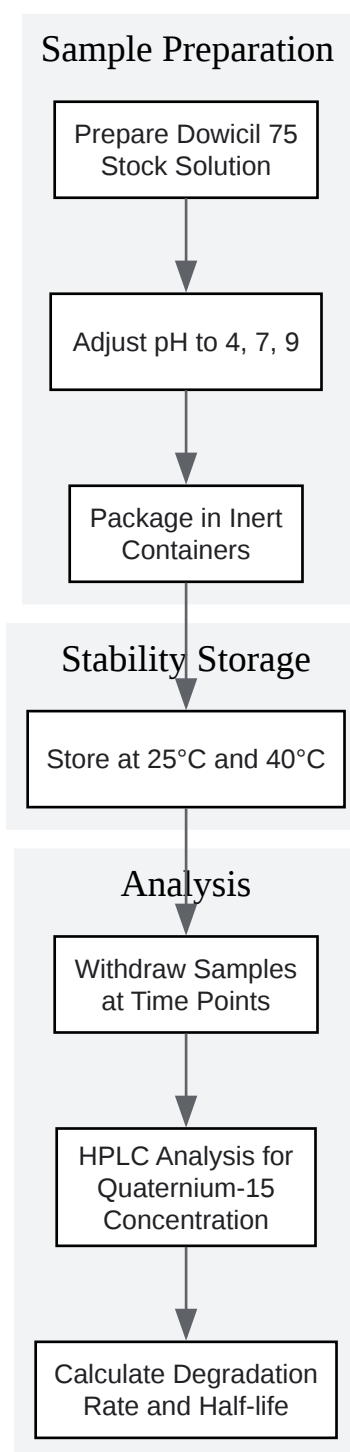
2. Sample Preparation: a. Prepare a stock solution of **Dowicil 75** in high-purity water at a known concentration (e.g., 0.1% w/v). b. Aliquot the stock solution into three separate containers. c. Adjust the pH of the aliquots to 4.0, 7.0, and 9.0, respectively, using small amounts of HCl or NaOH. Verify the final pH with a calibrated pH meter. d. Package the samples in inert, sealed containers (e.g., glass vials with PTFE-lined caps).
3. Stability Testing: a. Place the prepared samples into stability chambers at controlled temperatures (e.g., 25°C/60% RH and 40°C/75% RH). b. At predetermined time points (e.g., 0, 1, 2, 4, 8, and 12 weeks), withdraw samples for analysis.
4. Analytical Method (HPLC): a. Prepare a calibration curve using the Quaternium-15 analytical standard. b. Dilute the stability samples to fall within the calibration range. c. Analyze the samples by HPLC to determine the concentration of remaining Quaternium-15. A suitable method would involve a C18 column with a mobile phase gradient of acetonitrile and a buffered aqueous phase, with UV detection.[6]
5. Data Analysis: a. Plot the concentration of Quaternium-15 versus time for each pH and temperature condition. b. Calculate the degradation rate constant (k) and the half-life ($t_{1/2}$) for each condition.

Visualizations



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Caption: Degradation pathway of **Dowicil 75** under acidic and alkaline conditions.



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Caption: Workflow for a pH stability study of **Dowicil 75**.

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References

- [1. Quaternium-15 - Wikipedia \[en.wikipedia.org\]](#)
- [2. pure.rug.nl \[pure.rug.nl\]](#)
- [3. Investigation on formaldehyde release from preservatives in cosmetics - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. safecosmetics.org \[safecosmetics.org\]](#)
- [5. Quaternium 15 | C9H16Cl2N4 | CID 20011 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. scribd.com \[scribd.com\]](#)
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